

Technical Profile: Methyl 3-(4-hydroxybutyl)benzoate

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Compound of Interest

Compound Name: Methyl 3-(4-hydroxybutyl)benzoate

Cat. No.: B13535613

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CAS Number: 1097624-19-5[1][2][3]

Executive Summary & Chemical Identity

Methyl 3-(4-hydroxybutyl)benzoate is a meta-substituted benzoic acid ester featuring a saturated 4-hydroxybutyl alkyl chain. Unlike its para-substituted isomer (often used in antifolate drug synthesis), this meta-isomer serves as a critical "vector probe" in structure-activity relationship (SAR) studies. It allows medicinal chemists to explore binding pockets that are orthogonal to the primary pharmacophore axis, particularly in the development of kinase inhibitors and phosphate transport modulators.

Physicochemical Properties

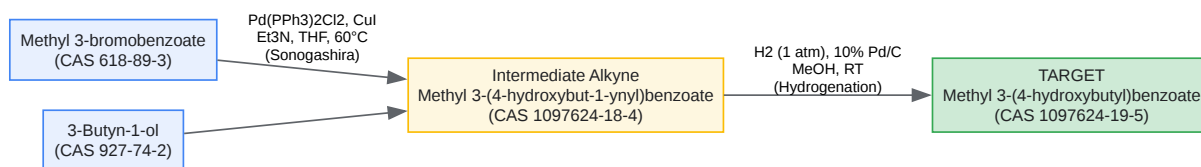
Property	Value	Note
CAS Number	1097624-19-5	Verified Identity
Molecular Formula	C ₁₂ H ₁₆ O ₃	
Molecular Weight	208.25 g/mol	
IUPAC Name	Methyl 3-(4-hydroxybutyl)benzoate	
Physical State	Colorless to pale yellow oil	Low melting point solid
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	Poor water solubility
LogP (Predicted)	~2.4	Lipophilic linker
InChI Key	OQGGIFWTNZJNAC-UHFFFAOYSA-N	

Synthesis & Production Protocols

The most robust, self-validating synthetic route for CAS 1097624-19-5 avoids direct Friedel-Crafts alkylation, which suffers from poor regioselectivity and rearrangement issues. Instead, a Sonogashira coupling followed by catalytic hydrogenation is the industry-standard protocol for high-fidelity preparation.

Synthetic Pathway Visualization

The following diagram illustrates the logical flow from commercially available starting materials to the final target, highlighting the intermediate isolation step.



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Figure 1: Two-step convergent synthesis of Methyl 3-(4-hydroxybutyl)benzoate via Sonogashira coupling and hydrogenation.

Detailed Experimental Methodology

This protocol ensures the preservation of the methyl ester moiety while selectively reducing the alkyne.

Step 1: Sonogashira Coupling

Objective: Synthesis of Methyl 3-(4-hydroxybut-1-ynyl)benzoate (CAS 1097624-18-4).^[2]

- Reagents: Methyl 3-bromobenzoate (1.0 eq), 3-Butyn-1-ol (1.2 eq), Bis(triphenylphosphine)palladium(II) dichloride (2 mol%), Copper(I) iodide (1 mol%), Triethylamine (3.0 eq).
- Solvent: Anhydrous THF (degassed).
- Procedure:
 - Charge a flame-dried flask with Methyl 3-bromobenzoate, Pd catalyst, and CuI under Argon.
 - Add degassed THF and Triethylamine.
 - Add 3-Butyn-1-ol dropwise.
 - Heat to 60°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 7:3).
 - Workup: Filter off ammonium salts, concentrate filtrate, and purify via silica gel flash chromatography (gradient 0-30% EtOAc in Hexanes).
- Checkpoint: The product should be a solid/oil showing a distinct alkyne stretch in IR (~2230 cm^{-1}) and disappearance of the aryl bromide signal.

Step 2: Catalytic Hydrogenation

Objective: Reduction to Methyl 3-(4-hydroxybutyl)benzoate (CAS 1097624-19-5).

- Reagents: Intermediate Alkyne (from Step 1), 10% Pd/C (10 wt% loading).
- Solvent: Methanol or Ethanol.
- Procedure:
 - Dissolve the alkyne in methanol.
 - Add Pd/C carefully (under inert atmosphere to prevent ignition).
 - Purge system with Hydrogen gas (balloon pressure, ~1 atm) for 15 minutes.
 - Stir vigorously at Room Temperature for 12–16 hours.
 - Filtration: Filter through a Celite pad to remove Pd/C. Wash pad with methanol.
 - Concentration: Evaporate solvent under reduced pressure.
- Validation:
 - NMR: Disappearance of alkyne protons; appearance of saturated alkyl chain multiplets.
 - Yield: Typically >90% for this step.

Applications in Drug Discovery

Methyl 3-(4-hydroxybutyl)benzoate is not merely a solvent or simple reagent; it is a functionalized linker.

Medicinal Chemistry Utility

- AMP Deaminase Inhibitors: Research indicates the utility of carboxyarylalkyl scaffolds in inhibiting AMP deaminase.[3][4] The 4-hydroxybutyl chain acts as a spacer that can be cyclized into imidazo[2,1-f][1,2,4]triazines or used to reach distal polar residues in the enzyme active site.
- PROTAC Linker Design: The terminal hydroxyl group is easily converted to a leaving group (Mesylate/Tosylate) or oxidized to an aldehyde. This allows the attachment of E3 ligase

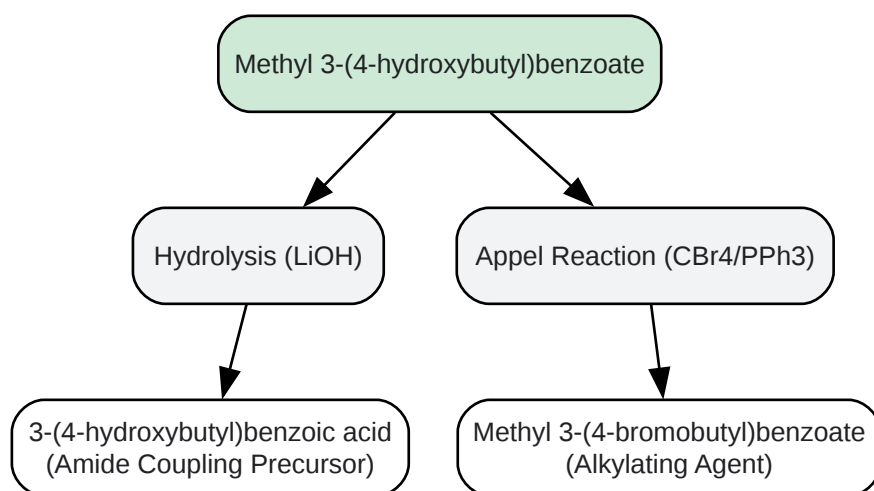
ligands (e.g., Thalidomide derivatives) to the benzoate core, which can then be coupled to a target protein ligand via the ester (hydrolyzed to acid).

- **Phosphate Transport Modulation:** Derivatives of this scaffold have been explored in inhibiting intestinal Na⁺/phosphate cotransporters, where the meta-substitution pattern dictates the spatial orientation of the inhibitor in the membrane channel.

Functional Derivatization Logic

The molecule possesses two orthogonal reactive sites:

- **Methyl Ester:** Hydrolysis to benzoic acid (for amide coupling) or reduction to benzyl alcohol.
- **Primary Alcohol:** Conversion to alkyl halide (for nucleophilic substitution) or oxidation to carboxylic acid.



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Figure 2: Orthogonal functionalization pathways for library generation.

Analytical Characterization (Expected)

To validate the synthesis of CAS 1097624-19-5, compare experimental data against these predicted parameters:

- ¹H NMR (400 MHz, CDCl₃):

- Aromatic: δ ~7.8–7.9 (m, 2H, H-2, H-6), 7.3–7.4 (m, 2H, H-4, H-5). Meta-substitution pattern.
- Ester Methyl: δ ~3.90 (s, 3H, -OCH₃).
- Hydroxymethyl: δ ~3.65 (t, 2H, -CH₂OH).
- Benzylic: δ ~2.70 (t, 2H, Ar-CH₂-).
- Internal Alkyl: δ ~1.6–1.8 (m, 4H, -CH₂CH₂-).
- Mass Spectrometry:
 - ESI-MS: [M+H]⁺ = 209.12; [M+Na]⁺ = 231.10.

References

- Sigma-Aldrich. Methyl 3-(4-hydroxybutyl)benzoate Product Sheet (CAS 1097624-19-5). [Link](#)
- MolAid Chemical Database. Methyl 3-(4-hydroxybut-1-yn-1-yl)benzoate (CAS 1097624-18-4) and downstream synthesis. [Link](#)
- Kirkman, J. K., et al. "Synthesis of 3-(carboxyarylalkyl)imidazo[2,1-f][1,2,4]triazines as potential inhibitors of AMP deaminase." [4] DOI: 10.1039/b810850a.[4] (Contextual application of carboxyarylalkyl scaffolds).
- Santa Cruz Biotechnology. 4-(4-Hydroxybutyl)benzoic Acid Methyl Ester (Para-isomer comparison). [Link](#)

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Sources

- 1. 66553-02-4|Dimethyl 4,4'-oxalyldibenzoate|BLD Pharm [bldpharm.com]

- 2. methyl 3-(4-hydroxybut-1-yn-1-yl)benzoate - CAS号 1097624-18-4 - 摩熵化学 [molaid.com]
- 3. 3-(4-hydroxybutyl)benzoic acid methyl ester - CAS号 1097624-19-5 - 摩熵化学 [molaid.com]
- 4. methyl 3-(4-oxobutyl)benzoate - CAS号 615581-28-7 - 摩熵化学 [molaid.com]
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